

2-Methoxypyridine-3-boronic acid physical properties

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Compound of Interest

Compound Name: 2-Methoxypyridine-3-boronic acid

Cat. No.: B060493

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An In-depth Technical Guide to the Physical Properties of **2-Methoxypyridine-3-boronic acid**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical reagents is fundamental. This guide provides a detailed overview of **2-Methoxypyridine-3-boronic acid** (CAS No: 163105-90-6), a versatile building block in modern organic and medicinal chemistry.^{[1][2]}

Core Physical and Chemical Properties

2-Methoxypyridine-3-boronic acid is an organoboron aromatic compound that presents as a white to off-white or tan crystalline solid at room temperature.^{[1][3]} It is a derivative of pyridine, featuring a boronic acid functional group at the 3-position and a methoxy group at the 2-position.^[1] This substitution pattern influences its electronic properties and reactivity, making it a valuable reagent, particularly in cross-coupling reactions.^[1] The compound may contain varying amounts of its anhydride.^[4]

Data Presentation: Quantitative Properties

The following table summarizes the key quantitative physical properties of **2-Methoxypyridine-3-boronic acid** compiled from various suppliers and databases. Note that some values are predicted through computational models.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₈ BNO ₃	[5][6]
Molecular Weight	152.94 g/mol	[5][6][7]
Melting Point	140-146 °C	[3][5][8][9]
145 °C (decomposes)	[10]	
Boiling Point	326.4 ± 52.0 °C (Predicted)	[4][6][9]
Density	1.24 ± 0.1 g/cm ³ (Predicted)	[6][9][11]
pKa	6.90 ± 0.58 (Predicted)	[1][6][11]
Solubility	Soluble in Methanol; Sparingly soluble in water	[1][9][11]
Appearance	White to off-white, tan, or light brown crystalline powder/solid	[1][2][3][4][8]
Storage Temperature	2-8 °C	[1][5][6][7]

Experimental Protocols

Detailed experimental procedures for determining fundamental physical properties are standardized. However, specific protocols for the synthesis and quality assessment of **2-Methoxypyridine-3-boronic acid** are crucial for its application in research.

Synthesis of 2-Methoxypyridine-3-boronic acid

A common laboratory-scale synthesis involves the directed ortho-metalation of 2-methoxypyridine followed by borylation.[11]

Procedure:

- Dissolve 2-methoxypyridine (23.2 g) and diisopropylamine (1.35 mL) in tetrahydrofuran (THF, 223 mL) in a suitable reaction vessel.
- Cool the solution to -20 °C under an inert atmosphere.

- Slowly add a hexane solution of lithium (trimethylsilyl)methyl (218 mL, 13.8 wt%).
- Allow the reaction to proceed for approximately 7 hours at -20 °C to achieve lithiation.
- While maintaining the temperature at -20 °C, add triisopropyl borate (40.8 g) dropwise over a period of 40 minutes.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir overnight.
- For workup, add a 5% aqueous sodium hydroxide solution (225 mL) to hydrolyze the reaction intermediate.
- Separate the aqueous layer and adjust its pH to 5 using a 10% aqueous hydrochloric acid solution.
- A white precipitate will form. Collect the solid product by filtration.
- Dry the collected solid to yield **2-Methoxypyridine-3-boronic acid** (typical yield: 22.23 g, 68%).[\[11\]](#)

Quality Control and Characterization Protocols

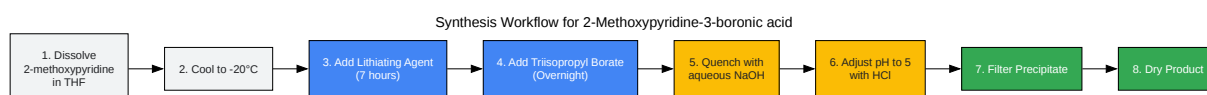
Purity and identity are typically confirmed using a combination of chromatographic and spectroscopic methods.

- High-Performance Liquid Chromatography (HPLC): Used to determine the purity of the compound. A sample is dissolved in a suitable solvent (e.g., methanol) and injected into the HPLC system. The percentage purity is calculated based on the area of the product peak relative to the total area of all peaks in the chromatogram. Purity is often specified as $\geq 95\%$ or higher.[\[2\]](#)[\[5\]](#)[\[8\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR is used to confirm the chemical structure. The sample is dissolved in a deuterated solvent, and the resulting spectrum is analyzed to ensure the signals correspond to the protons of **2-Methoxypyridine-3-boronic acid** and that their integrations are correct.[\[12\]](#)

- **Melting Point Determination:** A small amount of the crystalline solid is packed into a capillary tube and heated in a melting point apparatus. The temperature range over which the solid melts is recorded and compared to the literature value.^{[3][5][8]}
- **Acid-Base Titration:** As a boronic acid, its purity can be assayed via neutralization titration with a standardized base to confirm the concentration of the acidic functional group.^{[10][12]}

Visualizations: Workflows and Relationships

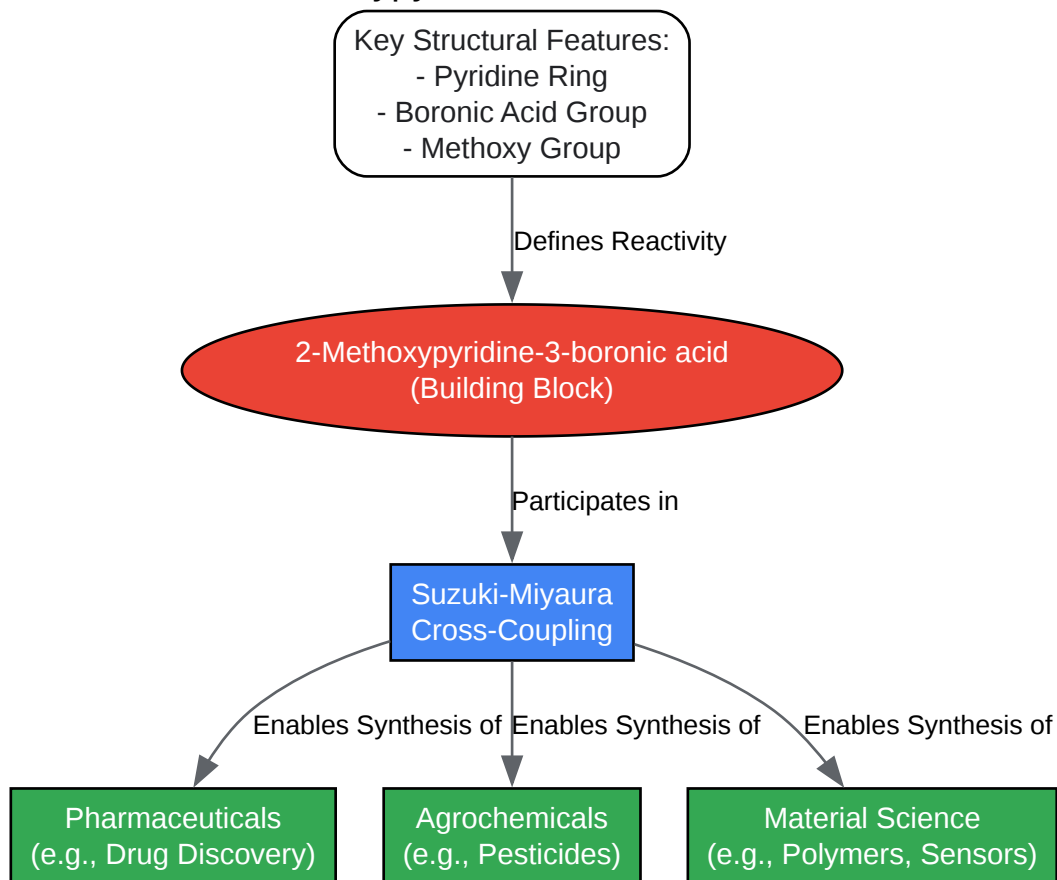
Diagrams are provided to illustrate the synthesis workflow and the central role of this reagent in synthetic chemistry.



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Caption: A step-by-step workflow for the synthesis of **2-Methoxypyridine-3-boronic acid**.

Role of 2-Methoxypyridine-3-boronic acid in Research



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Caption: Key applications stemming from the structure of **2-Methoxypyridine-3-boronic acid**.

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